

# Application Notes and Protocols: ICG-OSu Nanoparticle Conjugation

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## Compound of Interest

Compound Name: ICG-OSu

Cat. No.: B2660905

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Audience: Researchers, scientists, and drug development professionals.

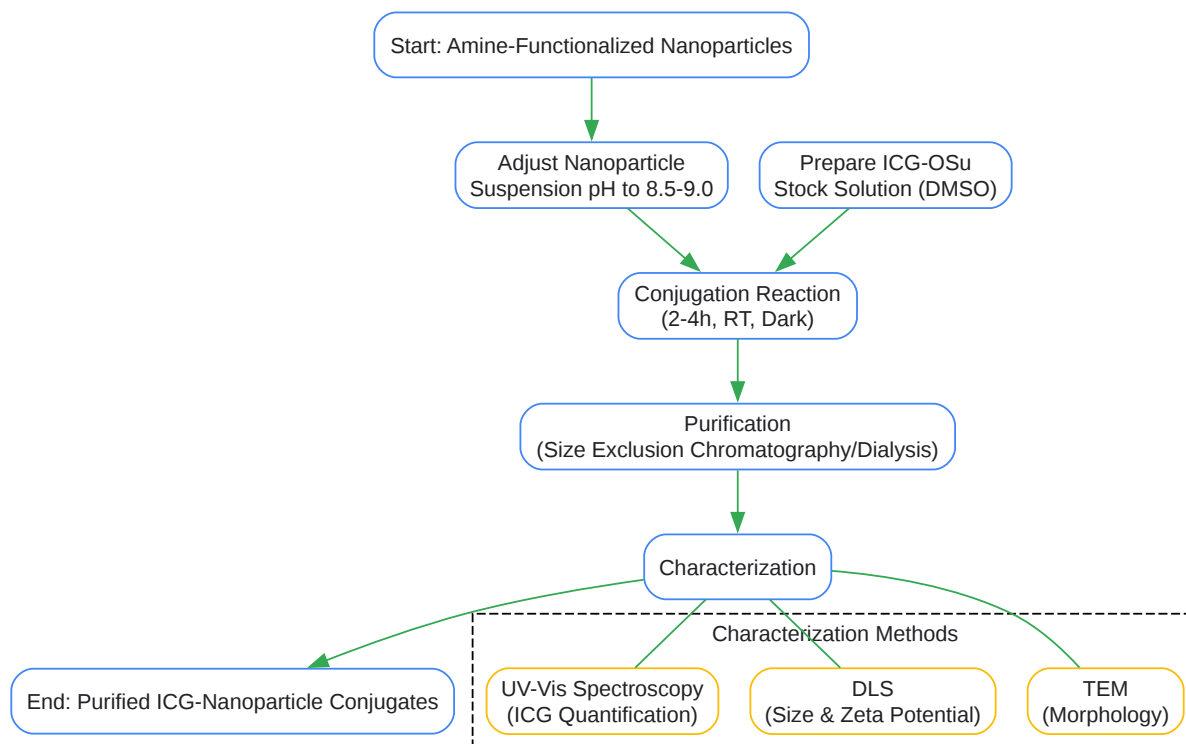
Introduction: Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye approved by the Food and Drug Administration (FDA) for various clinical diagnostic applications, including cardiac output monitoring, hepatic function studies, and ophthalmic angiography.[1][2][3] Its application in targeted imaging and therapy is often limited by its short plasma half-life (150-180 seconds), concentration-dependent aggregation in aqueous solutions, and nonspecific binding to plasma proteins.[1][4] To overcome these limitations, ICG can be conjugated to nanoparticles, which enhances its stability, circulation time, and allows for targeted delivery to specific tissues or cells, such as tumors, through the enhanced permeability and retention (EPR) effect.

**ICG-OSu** is an amine-reactive derivative of ICG, containing an N-hydroxysuccinimide (NHS) ester group. This functional group readily reacts with primary amines on the surface of nanoparticles to form stable amide bonds, providing a straightforward and efficient method for covalent conjugation. This document provides a detailed protocol for the conjugation of **ICG-OSu** to amine-functionalized nanoparticles, along with methods for characterization and a summary of expected quantitative data.

## Principle of Conjugation

The conjugation of **ICG-OSu** to amine-functionalized nanoparticles is based on the reaction between the N-hydroxysuccinimide (NHS) ester of **ICG-OSu** and primary amine groups ( $-NH_2$ ) present on the nanoparticle surface. This reaction, typically carried out in a buffer with a pH of

7.2-9.5, results in the formation of a stable amide bond and the release of N-hydroxysuccinimide.



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## References

- 1. Indocyanine Green Loaded Polymeric Nanoparticles: Physicochemical Characterization and Interaction Studies with Caco-2 Cell Line by Light and Transmission Electron Microscopy [mdpi.com]
- 2. ICG-OSu | AAT Bioquest [aatbio.com]
- 3. Indocyanine Green Nanoparticles: Are They Compelling for Cancer Treatment? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. docs.aatbio.com [docs.aatbio.com]
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